

2,4-Dimethylheptan-4-ol chemical properties and structure

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Compound of Interest

Compound Name: 2,4-Dimethylheptan-4-ol

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An In-depth Technical Guide to 2,4-Dimethylheptan-4-ol

For: Researchers, Scientists, and Drug Development Professionals

Subject: Core Chemical Properties, Structure, and Experimental Protocols of **2,4-Dimethylheptan-4-ol**

This document provides a comprehensive overview of the chemical properties, structural information, and illustrative experimental protocols for **2,4-Dimethylheptan-4-ol** (CAS No: 19549-77-0). The information is intended to support research and development activities.

Chemical Identity and Structure

2,4-Dimethylheptan-4-ol is a tertiary alcohol. Its structure consists of a heptane backbone with two methyl groups at positions 2 and 4, and a hydroxyl group at position 4.

- IUPAC Name: **2,4-dimethylheptan-4-ol**[\[1\]](#)
- Molecular Formula: $C_9H_{20}O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 19549-77-0[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Canonical SMILES: CCCC(C)(CC(C)C)O[\[1\]](#)[\[2\]](#)

- InChI: InChI=1S/C9H20O/c1-5-6-9(4,10)7-8(2)3/h8,10H,5-7H2,1-4H3[1][3]
- InChIKey: QKRRAXACNUNGCF-UHFFFAOYSA-N[1][3]

Mandatory Visualization: Chemical Structure

Figure 1: 2D Chemical Structure of 2,4-Dimethylheptan-4-ol.

Physicochemical Properties

The following tables summarize the key computed and experimental physicochemical properties of 2,4-Dimethylheptan-4-ol.

Table 1: Physical and Chemical Properties

| Property | Value | Reference |
|------------------|-------------------------|-----------|
| Molecular Weight | 144.25 g/mol | [1] |
| Boiling Point | 176.6 °C at 760 mmHg | [2] |
| Melting Point | 6.15 °C (estimate) | [2] |
| Density | 0.824 g/cm ³ | [2] |
| Flash Point | 70 °C | [2] |
| Refractive Index | 1.4280 | [2] |
| Vapor Pressure | 0.33 mmHg at 25°C | [2] |

Table 2: Computed Properties

| Property | Value | Reference |
|------------------------------|---------------|-----------|
| XLogP3 | 2.7 | [1][2] |
| Hydrogen Bond Donor Count | 1 | [1][2] |
| Hydrogen Bond Acceptor Count | 1 | [1][2] |
| Rotatable Bond Count | 4 | [2] |
| Exact Mass | 144.151415257 | [2] |
| Complexity | 88.7 | [2] |

Experimental Protocols

While specific, detailed experimental protocols for **2,4-Dimethylheptan-4-ol** are not readily available in the searched literature, this section provides illustrative methodologies based on standard organic chemistry techniques for its synthesis and analysis.

Illustrative Synthesis Protocol: Grignard Reaction

This protocol describes a plausible synthesis of **2,4-Dimethylheptan-4-ol** via the Grignard reaction of propyl magnesium bromide with 4-methyl-2-pentanone.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- 1-Bromopropane
- Anhydrous diethyl ether
- 4-Methyl-2-pentanone
- Saturated aqueous ammonium chloride (NH₄Cl) solution

- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Grignard Reagent Preparation:** A flame-dried, three-necked flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a nitrogen inlet is charged with magnesium turnings and a small crystal of iodine under a nitrogen atmosphere. A solution of 1-bromopropane in anhydrous diethyl ether is added dropwise via the dropping funnel to initiate the reaction. Once initiated, the remaining 1-bromopropane solution is added at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred until the magnesium is consumed.
- **Reaction with Ketone:** The Grignard reagent is cooled in an ice bath. A solution of 4-methyl-2-pentanone in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is exothermic and the addition rate should be controlled to maintain a gentle reflux.
- **Quenching:** After the addition is complete and the reaction has stirred for an additional hour at room temperature, the mixture is carefully poured into a beaker containing crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts.
- **Extraction and Purification:** The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Final Purification:** The crude product is purified by fractional distillation under reduced pressure to yield pure **2,4-Dimethylheptan-4-ol**.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for confirming the identity and purity of the synthesized **2,4-Dimethylheptan-4-ol**. Mass spectral data for this compound is available from NIST, which can be used for comparison.^[4]

Instrumentation:

- Gas chromatograph equipped with a capillary column (e.g., DB-5ms or equivalent).
- Mass spectrometer with electron ionization (EI) source.

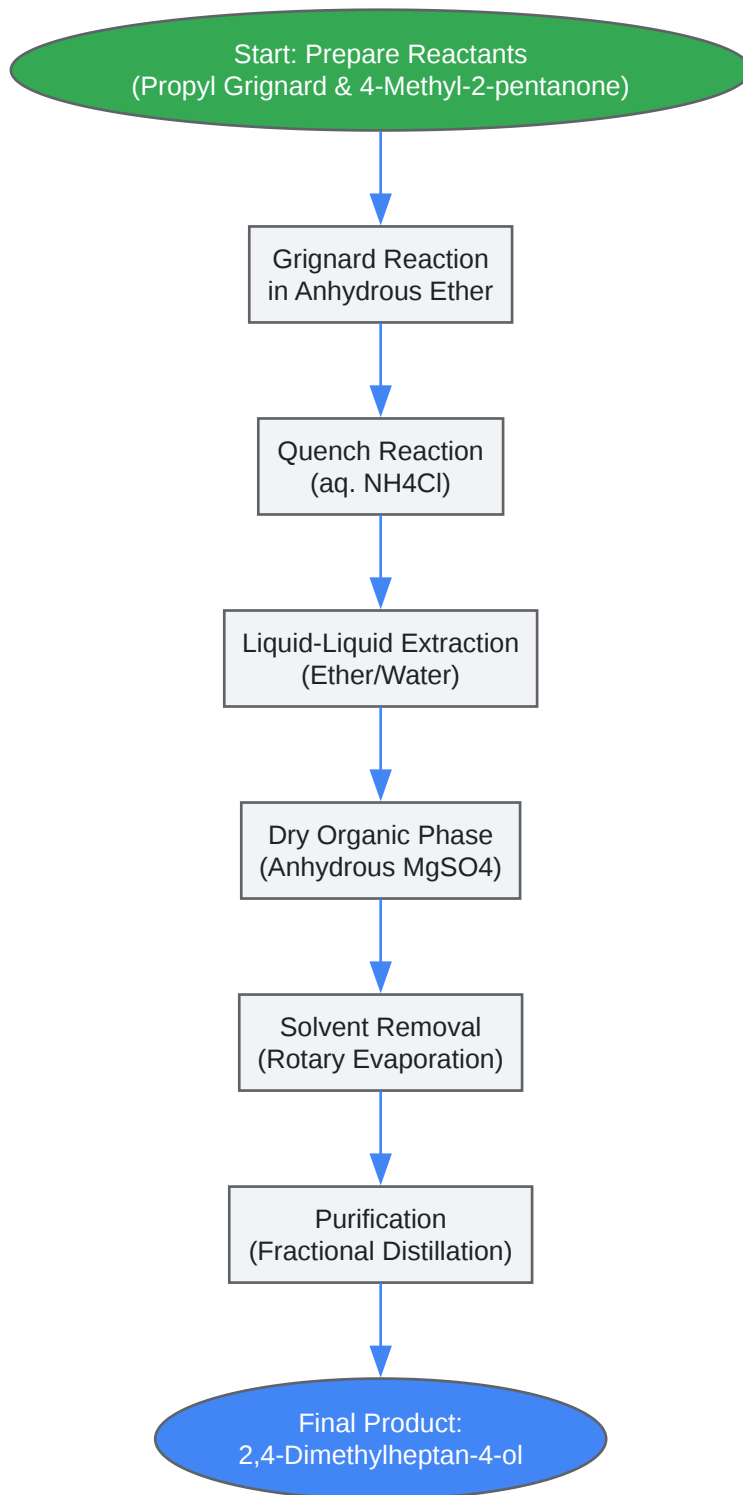
Procedure:

- Sample Preparation: A dilute solution of the purified product is prepared in a volatile solvent such as dichloromethane or hexane.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
 - Source Temperature: 230 °C.
- Data Analysis: The retention time of the major peak in the chromatogram is recorded. The resulting mass spectrum is compared with a reference spectrum from a database (e.g., NIST) to confirm the structure of **2,4-Dimethylheptan-4-ol**. Purity is estimated from the relative area of the product peak in the total ion chromatogram.

Logical Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and subsequent purification of an organic compound like **2,4-Dimethylheptan-4-ol**, as described in the protocol above.

Mandatory Visualization: Synthesis and Purification Workflow



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Figure 2: General workflow for synthesis and purification.

Safety and Handling

2,4-Dimethylheptan-4-ol is classified as an irritant and a flammable liquid.^[5] Users should consult the full Safety Data Sheet (SDS) before handling.

- Hazards: Irritating to eyes, skin, and the respiratory system.^[5] It may be harmful if ingested, inhaled, or absorbed through the skin.^[5] The substance is a flammable liquid and vapor.^[5]
- Precautions: Handle in a well-ventilated area, preferably a chemical fume hood.^[5] Keep away from heat, sparks, and open flames.^[5]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, impervious gloves, and chemical safety goggles.^[5] An eyewash station should be readily available.^[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[5]

This guide is intended for informational purposes for a technical audience. All laboratory work should be conducted with appropriate safety measures and after a thorough risk assessment.

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